

# Physical properties of 1,3-diethoxypropane (boiling point, density)

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## Compound of Interest

Compound Name: 1,3-Diethoxypropane

Cat. No.: B8821189

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## An In-depth Technical Guide on the Physical Properties of 1,3-Diethoxypropane

This guide provides a detailed overview of the physical properties of **1,3-diethoxypropane**, specifically its boiling point and density. The information is intended for researchers, scientists, and professionals in the field of drug development.

## Physical Properties of 1,3-Diethoxypropane

**1,3-diethoxypropane** is a diether with the chemical formula  $C_7H_{16}O_2$ . Understanding its physical properties is crucial for its application in various scientific and industrial processes.

## Quantitative Data Summary

The boiling point and density of **1,3-diethoxypropane** have been reported in various sources. A summary of these values is presented in the table below for easy comparison.

Physical Property	Value	Conditions
Boiling Point	141 °C	Not specified
143 °C	At 101.3 kPa[1]	
148.8 °C	At 760 mmHg[2]	
Density	0.832 g/mL	Not specified
0.84 g/mL	At 20 °C[1]	
0.843 g/mL	Not specified[2]	

Note: The slight variations in the reported values can be attributed to different experimental conditions and measurement techniques.

## Experimental Protocols

The determination of the physical properties of a liquid such as **1,3-diethoxypropane** involves specific experimental methodologies.

### Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. Common methods for determining the boiling point of ethers include:

- **Micro-Boiling Point Determination:** This method is suitable for small sample volumes. A small amount of the liquid is heated in a tube, and the temperature at which the liquid boils and its vapor condenses is recorded. A common apparatus for this is the Thiele tube, which allows for uniform heating of the sample.[3][4]
- **Distillation Method:** The boiling point can also be determined during distillation. The temperature of the vapor that is in equilibrium with the boiling liquid is measured.[4] It is important that the thermometer is placed correctly in the distillation apparatus to get an accurate reading.[4]

### Density Determination

Density is the mass of a substance per unit volume. For liquids like ethers, density is typically determined using:

- **Pycnometer Method:** A pycnometer is a flask with a specific, accurately known volume. The pycnometer is weighed empty, then filled with the liquid and weighed again. The density is calculated by dividing the mass of the liquid by the volume of the pycnometer.
- **Vibrating Tube Densimeter:** This instrument measures the oscillation frequency of a U-shaped tube filled with the liquid. The frequency of oscillation is related to the density of the liquid in the tube.

## Logical Relationship Diagram

The following diagram illustrates the relationship between the chemical compound **1,3-diethoxypropane** and its fundamental physical properties.

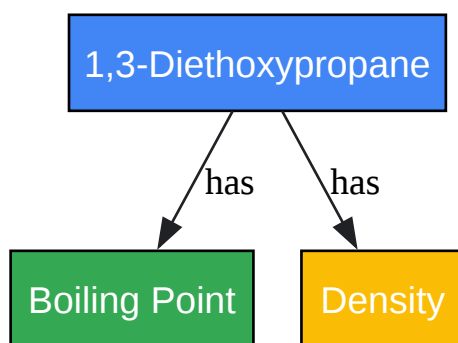


Figure 1. Physical Properties of 1,3-Diethoxypropane

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Figure 1. Physical Properties of **1,3-Diethoxypropane**

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## References

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- To cite this document: BenchChem. [Physical properties of 1,3-diethoxypropane (boiling point, density)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8821189#physical-properties-of-1-3-diethoxypropane-boiling-point-density]

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